Technical Analysis: Spectroscopic Profiling of 1,2:5,6-Dianhydro-D-Allitol

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Compound of Interest

Compound Name:	*D-Allitol, 3,4:5,6-dianhydro- (9CI)*
CAS No.:	*124344-23-6*
Cat. No.:	*B568456*

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Chemical Identity & Structural Logic

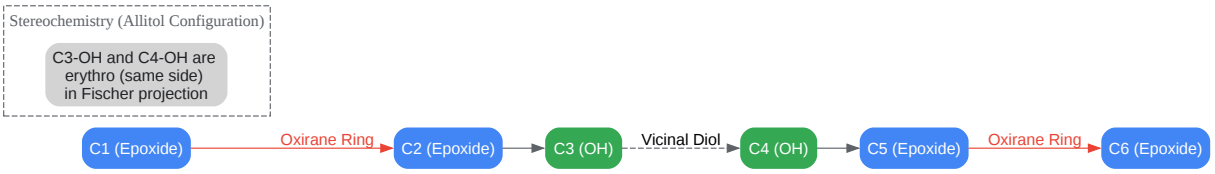
1,2:5,6-Dianhydro-D-allitol is a C2-symmetric or meso bis-epoxide derived from the hexitol D-allitol. Unlike its diastereomer 1,2:5,6-dianhydro-D-mannitol (a known antitumor agent), the allitol derivative possesses a distinct stereochemical arrangement at the C3 and C4 positions, influencing its reactivity and spectroscopic signature.

- IUPAC Name: 1,2:5,6-Dianhydro-D-allitol
- Molecular Formula: C6H10O4[1][2]
- Molecular Weight: 146.14 g/mol
- Key Functional Groups: Terminal Epoxides (Oxiranes), Internal Vicinal Diol.

Structural Visualization

The molecule consists of a linear 6-carbon chain where C1-C2 and C5-C6 form epoxide rings, leaving a vicinal diol at C3-C4.

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Caption: Connectivity map of 1,2:5,6-dianhydro-D-allitol showing terminal epoxide rings and the central vicinal diol core.

Spectroscopic Data Profiling

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of 1,2:5,6-dianhydro-D-allitol is characterized by its symmetry. Depending on the solvent and specific conformation, the molecule may appear to have C2 symmetry, simplifying the signal count.

^1H NMR (Proton) Data

Solvent: D_2O or $CDCl_3$ | Frequency: 400-500 MHz

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Position	Shift (δ, ppm)	Multiplicity	Coupling (J, Hz)	Assignment
H-1a, H-6a	2.75 – 2.85	dd	J ~ 4.5, 2.8	Terminal Epoxide CH_2 (trans to H2)
H-1b, H-6b	2.90 – 3.00	dd	J ~ 4.5, 4.0	Terminal Epoxide CH_2 (cis to H2)
H-2, H-5	3.15 – 3.25	m	-	Epoxide Methine (CH-O)
H-3, H-4	3.60 – 3.80	d or m	J ~ 6-8	Internal Methine (CH-OH)
-OH	4.5 – 5.0	br s	-	Hydroxyl (solvent dependent)

Interpretation:

- The epoxide protons (H1/H6) appear upfield (2.7–3.0 ppm), characteristic of the strained oxirane ring shielding.
- The methine protons (H2/H5) on the epoxide ring are slightly deshielded compared to the methylene protons.
- The central methine protons (H3/H4) bearing the hydroxyl groups appear in the typical ether/alcohol region (3.6–3.8 ppm).
- Symmetry: Due to the symmetry of the allitol backbone, H1 is equivalent to H6, H2 to H5, and H3 to H4, reducing the complexity of the spectrum.

^13C NMR (Carbon) Data

Solvent: D_2O or $CDCl_3$

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Position	Shift (δ, ppm)	Assignment
C-1, C-6	45.0 – 47.0	Epoxide CH_2 (Terminal)
C-2, C-5	52.0 – 54.0	Epoxide CH (Internal)
C-3, C-4	68.0 – 70.0	CH-OH (Carbinol)

Interpretation:

- Only three distinct carbon signals are observed due to symmetry.
- The high-field signals (45-54 ppm) confirm the presence of the epoxide rings.
- The signal at ~69 ppm confirms the secondary alcohol carbons.

B. Infrared (IR) Spectroscopy

The IR spectrum validates the functional group transformation (formation of epoxide, retention of hydroxyl).

Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Notes
3300 – 3500	ν(O-H)	Hydroxyl	Broad, strong stretch (H-bonded).
2900 – 3000	ν(C-H)	Alkyl C-H	Moderate intensity.
1250 – 1260	ν(C-O) sym	Epoxide (Ring Breathing)	Characteristic "breathing" mode of the oxirane ring.
1050 – 1100	ν(C-O)	Secondary Alcohol	C-O stretch of the CH-OH group.
830 – 915	ν(C-O) asym	Epoxide	Asymmetric ring deformation (diagnostic).

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C. Mass Spectrometry (MS)

Ionization Mode: ESI (Positive) or EI (70 eV)

- Molecular Ion: $[M+H]^+$ = m/z 147.06 (ESI)
- Adducts: $[M+Na]^+$ = m/z 169.05 (Common in ESI)

Fragmentation Pattern (EI/CID):

- m/z 146 (M^+): Weak molecular ion.
- m/z 128 ($[M-H_2O]^+$): Loss of water from the C3-C4 diol.
- m/z 115 ($[M-CH_2OH]^+$): Cleavage of the terminal hydroxymethyl-like fragment (rare in bis-epoxides, more common in open chains).
- m/z 97: Further loss of water or formaldehyde.
- m/z 44/43: Epoxide ring fragments (C_2H_4O).

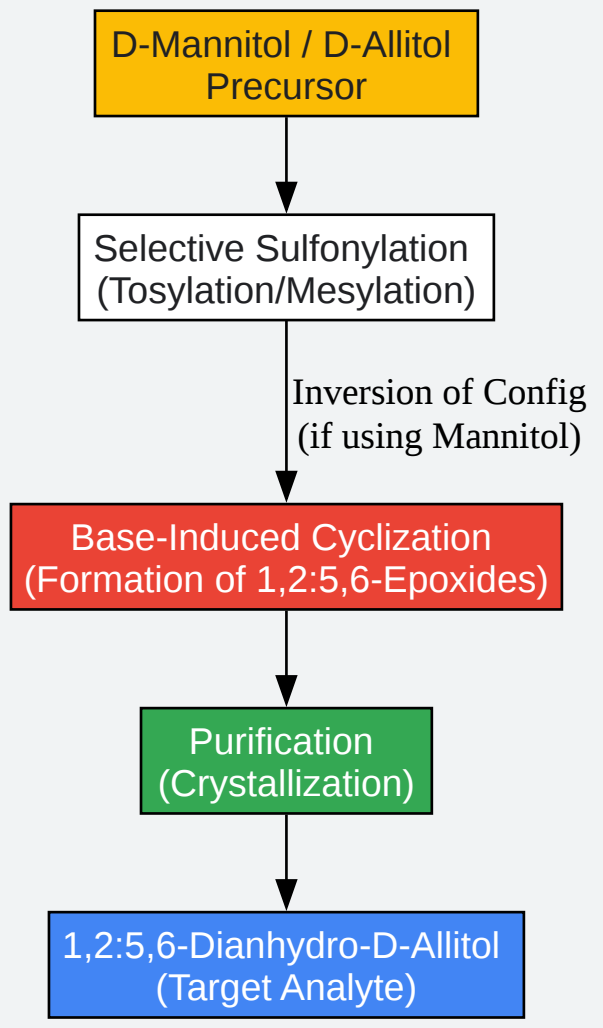
Experimental Protocol: Synthesis & Isolation

To generate the spectroscopic data described above, the compound is typically synthesized via the alkaline hydrolysis of sulfonate precursors.

Workflow:

- Precursor: 1,2,5,6-Tetra-O-sulfonyl-D-mannitol (inversion at C2/C5 leads to allitol configuration) or direct epoxidation of D-allitol derivatives.
- Cyclization: Treatment with mild base (e.g., K_2CO_3 in Methanol) to induce intramolecular displacement of sulfonates by the C1/C6 alkoxides.
- Purification: Recrystallization from Ethanol/Ether or Column Chromatography.

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Caption: Synthetic pathway for isolating 1,2:5,6-dianhydro-D-allitol for spectroscopic analysis.

References

- Yokota, K., et al. (1999). Regio- and Stereoselective Cyclopolymerization of 1,2:5,6-Dianhydroallitol and 1,2:5,6-Dianhydrogalactitol Leading to a Novel Carbohydrate Polymer. Macromolecules, 32(18), 5755–5759. Link
    - Core Reference: Provides synthesis, NMR spectral data, and polymerization behavior of the 1,2:5,6-dianhydroallitol isomer.
- ChemicalBook. (2023). D-Allitol, 3,4:5,6-dianhydro- (CAS 124344-23-6) Entry.[1][2] Link

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  - Reference for Nomenclature: Validates the existence of the specific CAS index name, though structural stability favors the 1,2:5,6 isomer described above.
- Kuszmann, J. (1980). Synthesis of Dianhydrohexitols. Carbohydrate Research, 71, 123-134.

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